

Application Notes and Protocols for Chloro(dicyclohexylphenylphosphine)gold(I) in Catalysis

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Compound of Interest

Compound Name: Chloro(dicyclohexylphenylphosphine)gold(I)

Cat. No.: B159700

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Introduction

Chloro(dicyclohexylphenylphosphine)gold(I), with the chemical formula $[(C_6H_{11})_2PC_6H_5]AuCl$, is a member of the versatile class of gold(I) phosphine complexes.^[1] These catalysts are renowned for their ability to activate carbon-carbon multiple bonds, such as those in alkynes and allenes, rendering them susceptible to nucleophilic attack. This reactivity has established gold catalysis as a powerful tool in modern organic synthesis for the formation of complex molecular architectures under mild reaction conditions. The dicyclohexylphenylphosphine ligand imparts both steric bulk and electron-richness to the gold center, which can enhance catalyst stability and influence selectivity in various transformations. While specific, detailed catalytic protocols for this particular complex are not extensively documented in publicly available literature, its structural and electronic properties suggest its utility in a range of gold-catalyzed reactions, including hydroamination and cycloisomerization reactions.

These application notes provide representative protocols and data based on closely related bulky phosphine gold(I) catalysts to guide the use of

Chloro(dicyclohexylphenylphosphine)gold(I) in catalytic applications.

Safety and Handling

Warning: **Chloro(dicyclohexylphenylphosphine)gold(I)** is a chemical substance that should be handled with care by trained personnel.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or fumes. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.

Representative Catalytic Applications and Protocols

The following protocols are representative of how

Chloro(dicyclohexylphenylphosphine)gold(I) can be employed in common gold-catalyzed transformations. Optimization of reaction conditions (e.g., temperature, solvent, catalyst loading, and co-catalyst) is recommended for specific substrates.

Intermolecular Hydroamination of Alkynes

Gold(I) phosphine complexes are effective catalysts for the addition of N-H bonds across carbon-carbon triple bonds. The following is a general protocol for the hydroamination of an alkyne with an amine.

Experimental Protocol: Intermolecular Hydroamination

- **Catalyst Activation (In Situ):** In a dry Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add **Chloro(dicyclohexylphenylphosphine)gold(I)** (0.01 mmol, 1 mol%) and a silver salt co-catalyst (e.g., AgSbF₆, 0.01 mmol, 1 mol%).
- **Solvent Addition:** Add 1.0 mL of a dry, non-protic solvent (e.g., dioxane, toluene, or dichloromethane). Stir the mixture at room temperature for 15-30 minutes to allow for the in-situ generation of the active cationic gold(I) species. A precipitate of AgCl will form.

- **Reagent Addition:** Add the amine (1.2 mmol, 1.2 equivalents) followed by the alkyne (1.0 mmol, 1.0 equivalent) to the reaction mixture.
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (typically between 60-100 °C) and stir for the required time (4-24 hours).
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction to room temperature and filter through a pad of celite to remove the silver salts. Concentrate the filtrate under reduced pressure and purify the crude product by flash column chromatography on silica gel.

Representative Data for Gold-Catalyzed Hydroamination of Phenylacetylene with Aniline (using a related bulky phosphine gold catalyst):

Entry	Catalyst (mol%)	Co-catalyst (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	1	AgSbF ₆ (1)	Dioxane	80	12	92
2	1	AgOTf (1)	Toluene	100	18	85
3	2	AgBF ₄ (2)	DCM	60	24	78

Note: This data is illustrative and based on typical results for similar bulky phosphine gold(I) catalysts. Actual yields with **Chloro(dicyclohexylphenylphosphine)gold(I)** may vary and require optimization.

Intramolecular Cycloisomerization of Enynes

The cycloisomerization of enynes is a powerful method for the construction of carbo- and heterocyclic ring systems. Gold(I) catalysts are particularly effective in promoting these transformations.

Experimental Protocol: Intramolecular Cycloisomerization of a 1,6-Enyne

- **Catalyst Preparation:** In a dry reaction vessel under an inert atmosphere, dissolve **Chloro(dicyclohexylphenylphosphine)gold(I)** (0.02 mmol, 2 mol%) in a dry solvent such as dichloromethane (DCM) or toluene (2.0 mL).
- **Co-catalyst Addition (if necessary):** For less reactive substrates, a silver salt co-catalyst (e.g., AgSbF₆, 0.02 mmol, 2 mol%) can be added to generate the cationic gold species in situ. Stir for 15 minutes at room temperature.
- **Substrate Addition:** Add the 1,6-enyne substrate (1.0 mmol, 1.0 equivalent) to the catalyst solution.
- **Reaction Conditions:** Stir the reaction at room temperature until the starting material is consumed, as monitored by TLC or GC-MS. Reaction times can range from 30 minutes to several hours.
- **Work-up and Purification:** Once the reaction is complete, concentrate the mixture directly and purify by flash column chromatography on silica gel to afford the cyclized product.

Representative Data for Gold-Catalyzed Cycloisomerization of a 1,6-Enyne (using a related bulky phosphine gold catalyst):

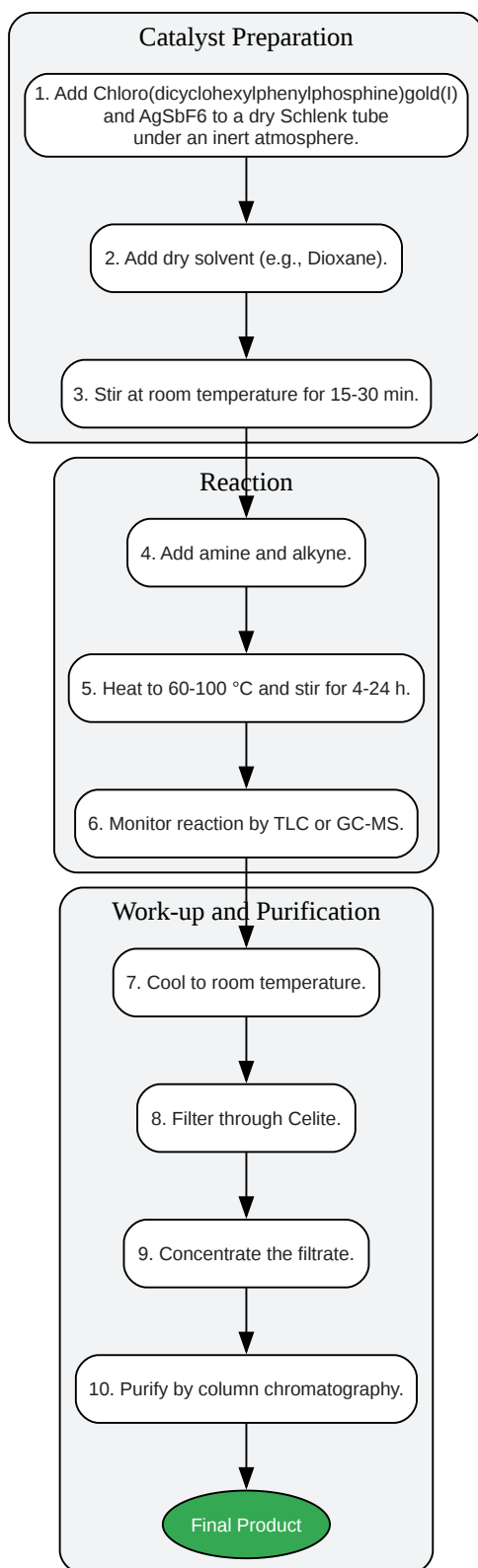
Entry	Substrate	Catalyst (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	N-Tosyl-1,6-enyne	2	DCM	25	1	95
2	Diethyl diallylmalonate derived 1,6-enyne	2	Toluene	25	2	91
3	O-linked 1,6-enyne	1	DCM	25	0.5	98

Note: This data is illustrative and based on typical results for similar bulky phosphine gold(I) catalysts. Actual yields with **Chloro(dicyclohexylphenylphosphine)gold(I)** may vary and

require optimization.

Visualizations

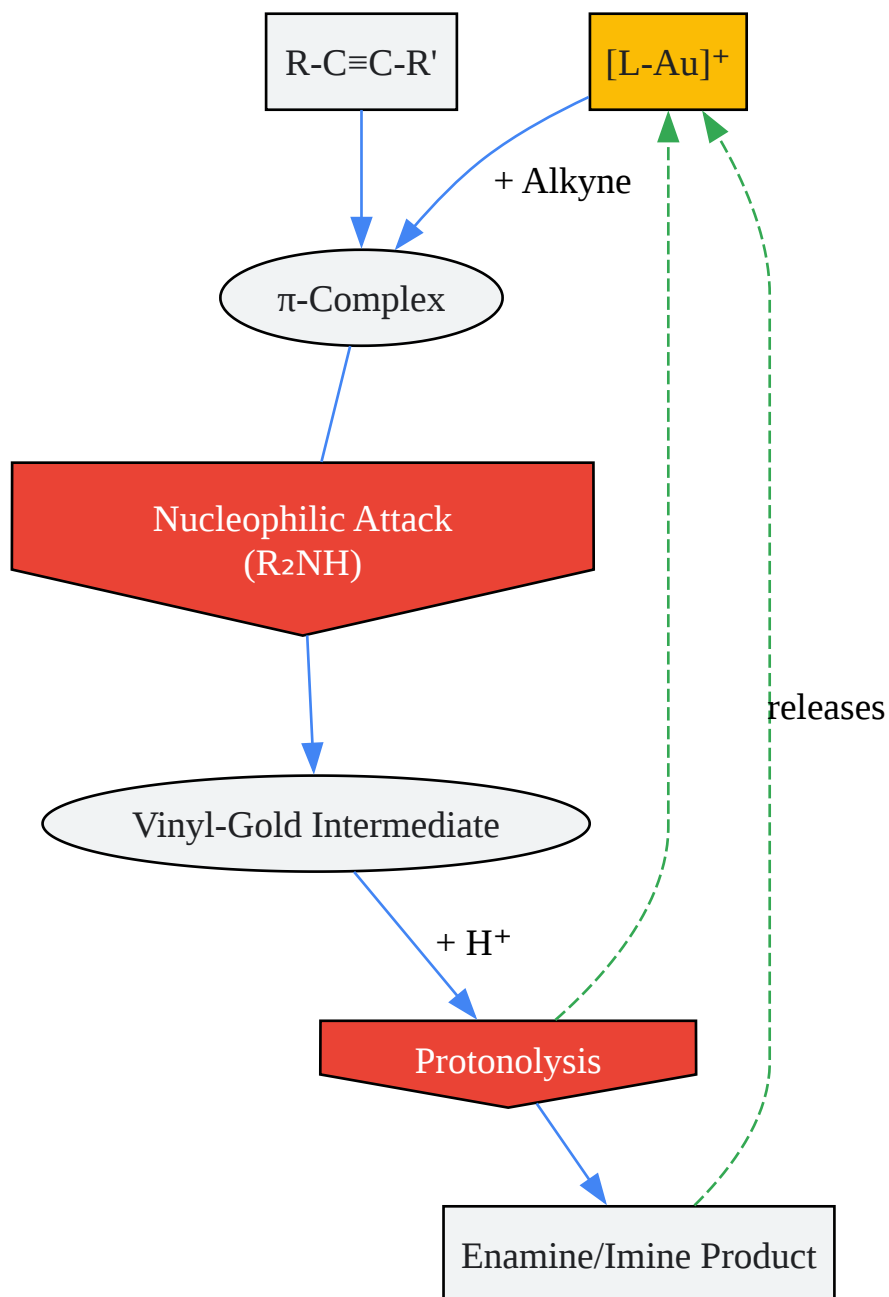
Experimental Workflow for Gold-Catalyzed Hydroamination



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Caption: Workflow for the gold-catalyzed intermolecular hydroamination of alkynes.

General Catalytic Cycle for Hydroamination of an Alkyne



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Caption: Generalized catalytic cycle for the gold-catalyzed hydroamination of an alkyne.

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References

- 1. Structure of chloro(dicyclohexylphenylphosphine)gold(I) - PubMed [pubmed.ncbi.nlm.nih.gov]
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